

Application Notes & Protocols: Long-term In Vitro Effects of Reprimun

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Compound of Interest

Compound Name: *Reprimun*

Cat. No.: *B15556380*

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Introduction

Reprimun is a novel, potent, and selective small molecule inhibitor of the Janus Kinase (JAK) family, with particular activity against JAK2. The JAK-STAT signaling pathway is a critical regulator of cytokine signaling, and its aberrant activation is implicated in various myeloproliferative neoplasms and inflammatory diseases.[1][2][3] These notes provide a summary of the long-term in vitro effects of **Reprimun**, including detailed protocols for assessing its activity in relevant cell-based assays.

Reprimun's primary mechanism of action is the inhibition of the JAK2-STAT5 signaling cascade, which leads to the suppression of cell proliferation and the induction of apoptosis in JAK2-dependent cell lines.[4] Long-term exposure to **Reprimun** has been shown to maintain suppression of downstream signaling pathways and lead to a sustained anti-proliferative effect. [2]

Quantitative Data Summary

The long-term effects of **Reprimun** have been characterized across various functional assays. The data presented below was generated using the HEL (human erythroleukemia) cell line, which harbors a constitutively active JAK2 V617F mutation.

Table 1: Long-term Anti-proliferative Activity of **Reprimun**

Time Point	IC50 (nM)
72 hours	150
7 days	125
14 days	110

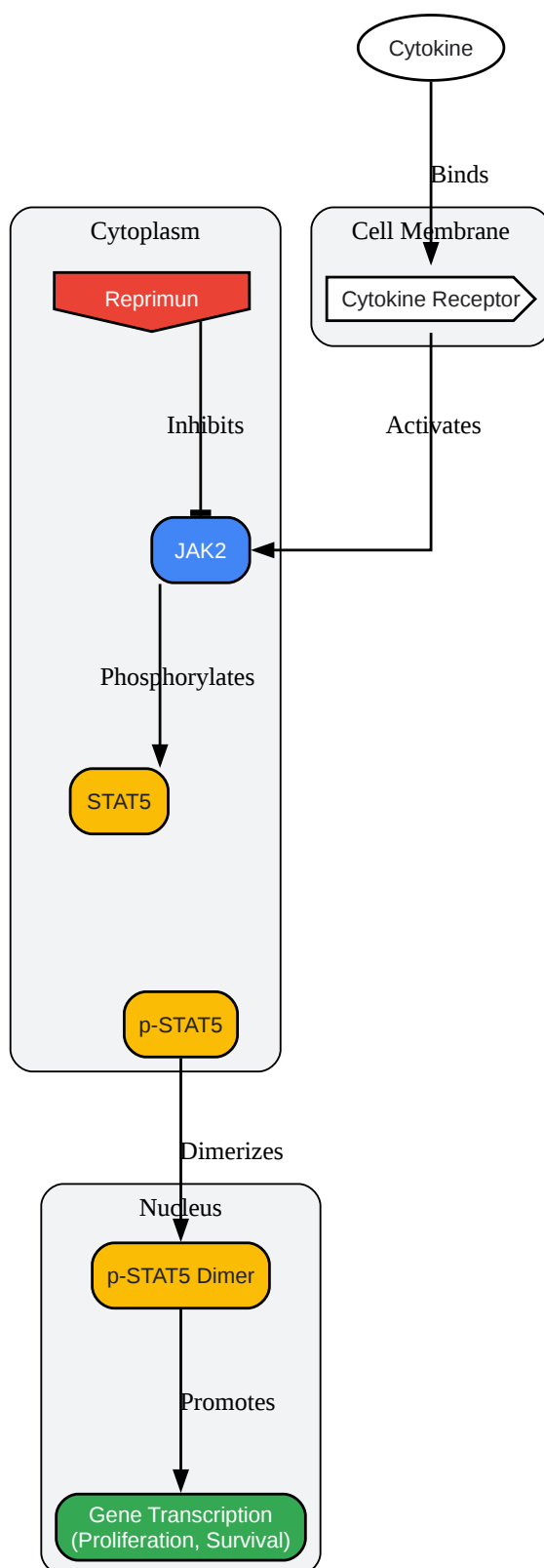
Table 2: Induction of Apoptosis by **Reprimun** (1 μ M) over Time

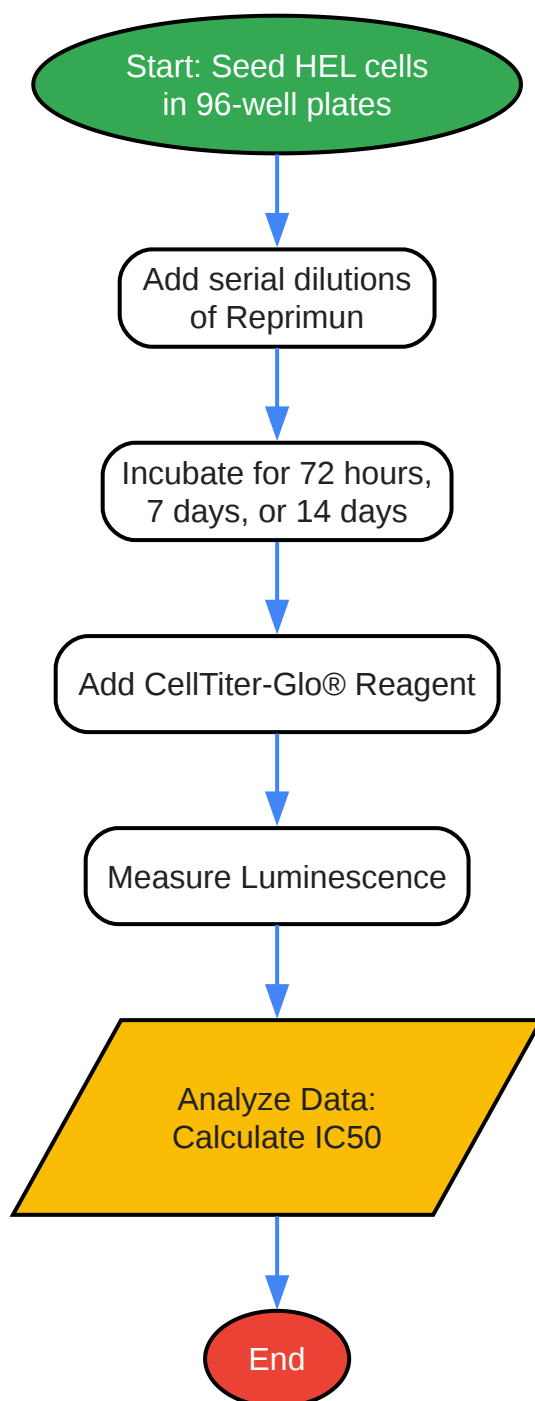
Time Point	% Apoptotic Cells (Annexin V+)
24 hours	15%
48 hours	35%
72 hours	60%

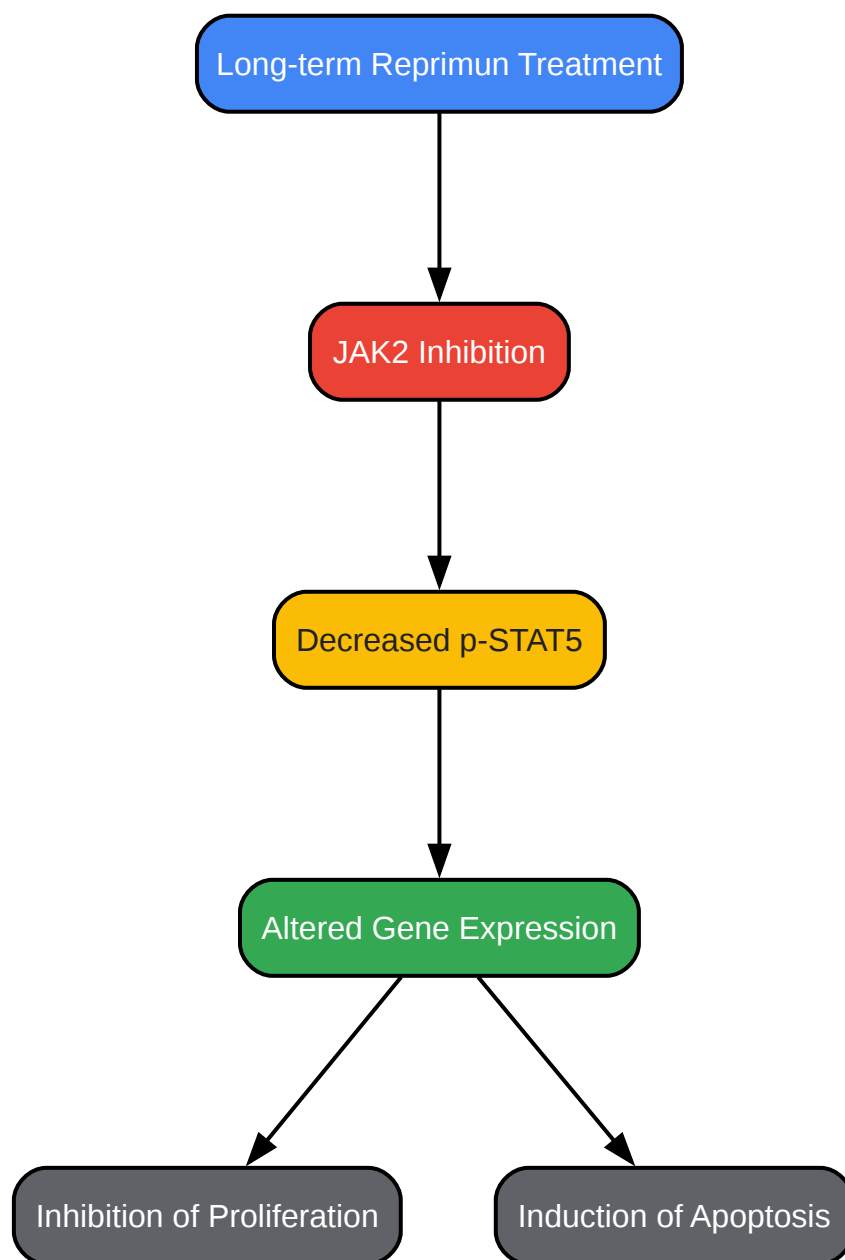
Table 3: Inhibition of STAT5 Phosphorylation by **Reprimun** (1 μ M)

Time Point	% Inhibition of p-STAT5
1 hour	95%
24 hours	90%
72 hours	85%
7 days	80%

Signaling Pathway and Experimental Workflow Diagrams







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